

# 4-Aminocinnamic acid fundamental properties

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## Compound of Interest

Compound Name: 4-Aminocinnamic acid

Cat. No.: B091749

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## 4-Aminocinnamic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**4-Aminocinnamic acid**, also known as p-aminocinnamic acid, is an organic compound with the chemical formula  $C_9H_9NO_2$ .<sup>[1][2]</sup> It is a derivative of cinnamic acid, featuring an amino group substituted at the para position of the phenyl ring.<sup>[1]</sup> This compound presents as a white to off-white or light yellow crystalline powder.<sup>[1][3]</sup> **4-Aminocinnamic acid** serves as a versatile building block in organic synthesis, finding applications in the development of pharmaceuticals, agrochemicals, and dyes.<sup>[1][2]</sup> Its antioxidant and antimicrobial properties have also been a subject of scientific investigation.<sup>[1][4]</sup> Furthermore, it is utilized in the creation of specialized materials such as polymers and liquid crystals.<sup>[1]</sup>

### Core Properties

The fundamental chemical and physical properties of **4-Aminocinnamic acid** are summarized in the tables below for easy reference and comparison.

### Table 1: Chemical Identifiers and Molecular Properties

Property	Value	Reference(s)
CAS Number	2393-18-2, 17570-30-8	[1][5]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>2</sub>	[1][2][6]
Molecular Weight	163.17 g/mol	[1][6]
Canonical SMILES	<chem>C1=CC(=CC=C1C=CC(=O)O)O</chem> N	[1]
InChI Key	JOLPMPPNHIACPD- ZZXKWWIFSA-N	[1]
pKa	4.79 ± 0.10 (Predicted)	[1]
Topological Polar Surface Area	63.3 Å <sup>2</sup>	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	3	[1]
Rotatable Bond Count	2	[1]

**Table 2: Physical Properties**

Property	Value	Reference(s)
Appearance	White to off-white crystalline powder	[1]
Melting Point	170 °C	[2][5]
Boiling Point	378.4 °C at 760 mmHg	[2][5]
Density	1.281 g/cm <sup>3</sup>	[2][5]
Solubility	Sparingly soluble in water. Soluble in dilute HCl.	[1][7]
Vapor Pressure	2.13E-06 mmHg at 25°C	[5]
Refractive Index	1.676	[5]

**Table 3: Spectroscopic Data**

Technique	Data	Reference(s)
<sup>1</sup> H NMR	Spectra available, conforms to structure.	[2][8]
<sup>13</sup> C NMR	Spectra available, conforms to structure.	[9]
Infrared (IR)	Spectrum conforms to structure.	[2]

## Synthesis and Reactivity

**4-Aminocinnamic acid** is commonly synthesized via the Knoevenagel condensation reaction. [10] This reaction involves the condensation of an aromatic aldehyde (in this case, 4-aminobenzaldehyde) with an active methylene compound like malonic acid, typically in the presence of a weak base such as pyridine and piperidine. [10][11] The resulting  $\alpha,\beta$ -unsaturated dicarboxylic acid intermediate readily undergoes decarboxylation to yield **4-aminocinnamic acid**. [12]

## Biological Activity and Applications

**4-Aminocinnamic acid** and its derivatives are of significant interest in medicinal chemistry and materials science.

- **Pharmaceutical Intermediate:** It is a key starting material for the synthesis of more complex molecules, including various heterocyclic compounds used in drug discovery. [2]
- **Antimicrobial Properties:** **4-Aminocinnamic acid** has demonstrated inhibitory activity against bacteria such as *Bacillus subtilis* and *Escherichia coli*. [4] Cinnamic acid derivatives, in general, are known to possess a broad spectrum of antimicrobial effects against various bacteria and fungi. [13][14][15] The proposed mechanisms of action for cinnamic acid derivatives include disruption of the cell membrane, inhibition of enzymes, and interference with nucleic acid synthesis. [16]

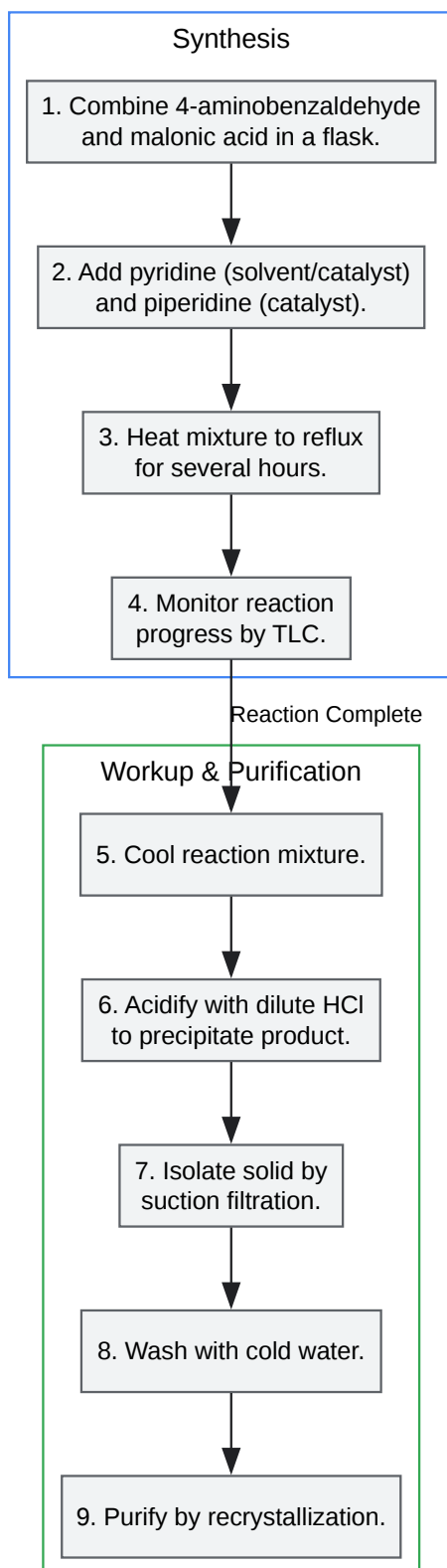
- **Antioxidant Activity:** The compound exhibits antioxidant properties, which are attributed to its ability to scavenge free radicals.[1] The antioxidant mechanism for hydroxycinnamic acids, a related class of compounds, is believed to occur via hydrogen atom transfer (HAT) or sequential proton loss electron transfer (SPLET), depending on the molecular structure and solvent.[17][18][19] This radical scavenging potential makes its derivatives candidates for mitigating oxidative stress-related conditions.
- **Other Applications:** It is also used in the production of UV-absorbing materials, making it valuable for sunscreens and protective coatings.[2] Its fluorescent properties are also utilized in the development of probes and markers for biological imaging.[2]

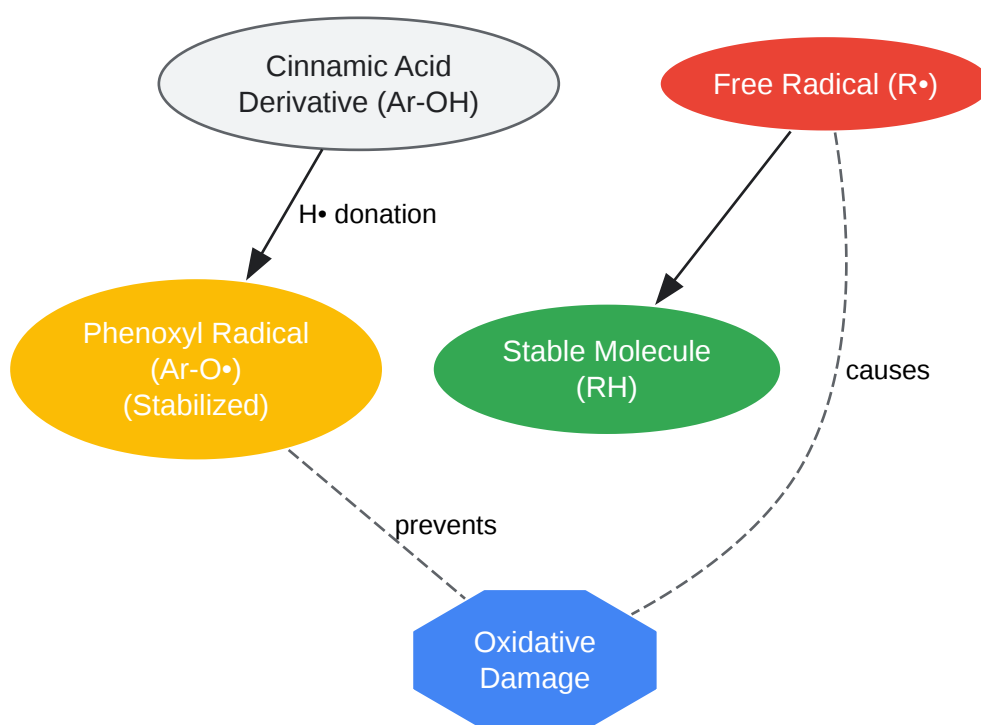
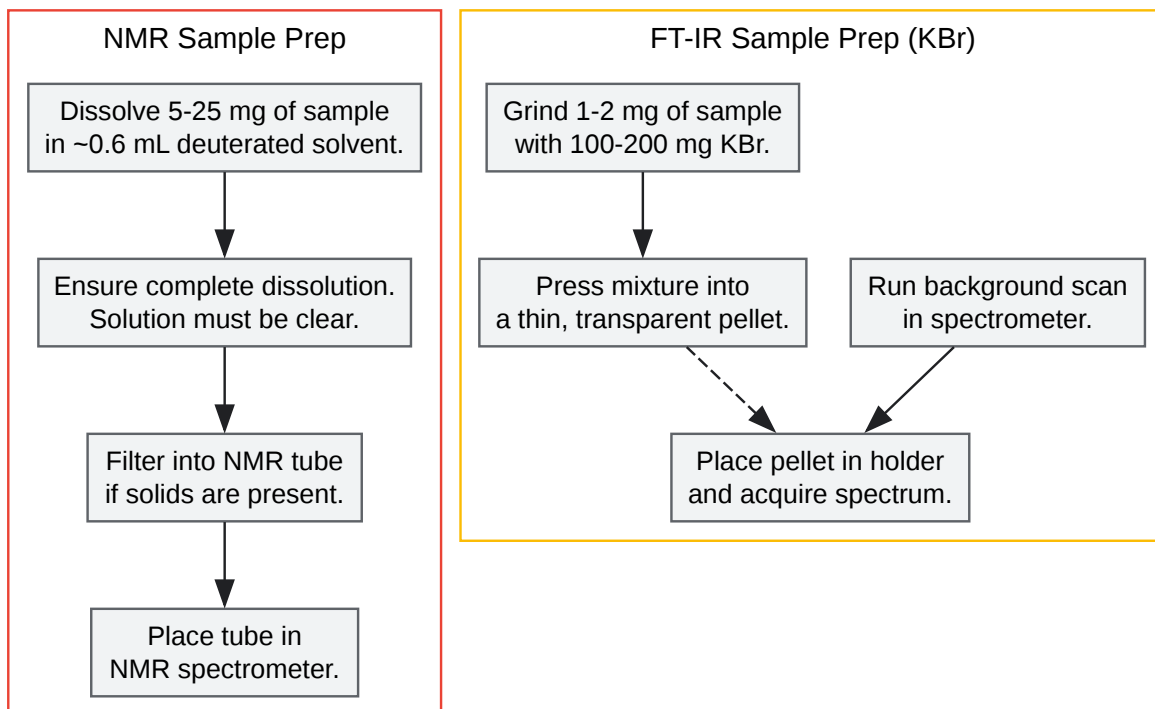
## Experimental Protocols

### Synthesis of 4-Aminocinnamic Acid via Knoevenagel Condensation

This protocol is a generalized procedure based on the principles of the Knoevenagel-Doebner reaction.[11][12]

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser, combine 4-aminobenzaldehyde and malonic acid (typically in a 1:1.1 molar ratio).
- **Solvent and Catalyst Addition:** Add a suitable solvent, such as pyridine, which also acts as a basic catalyst. A small amount of a secondary amine catalyst, like piperidine, is often added. [11]
- **Heating:** Heat the reaction mixture to reflux for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).[11]
- **Workup:** After the reaction is complete, cool the mixture. Acidify the mixture with dilute hydrochloric acid, which will cause the product to precipitate.[11]
- **Isolation:** Collect the solid product by suction filtration and wash it with cold water.
- **Purification:** The crude **4-aminocinnamic acid** can be further purified by recrystallization from a suitable solvent, such as ethanol or water.[4][12]





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